

Ethyl 3-ethoxybenzoate CAS number

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Ethyl 3-ethoxybenzoate
CAS No.:	5432-17-7
Cat. No.:	B1582107

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An In-depth Technical Guide to **Ethyl 3-ethoxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-ethoxybenzoate (CAS No. 5432-17-7) is an aromatic ester with significant potential as a versatile building block in organic synthesis and medicinal chemistry. This technical guide provides a comprehensive overview of its chemical properties, synthesis, analytical characterization, and applications, with a particular focus on its relevance to drug discovery and development. Safety protocols and handling procedures are also detailed to ensure its effective and safe utilization in a laboratory setting.

Introduction and Chemical Identity

Ethyl 3-ethoxybenzoate belongs to the benzoate ester class of organic compounds. Its structure, featuring a benzene ring substituted with an ethoxy group at the meta-position and an ethyl ester, provides a unique combination of lipophilicity and reactive sites for further chemical modification. These characteristics make it a valuable intermediate in the synthesis of

more complex molecules, including active pharmaceutical ingredients (APIs), agrochemicals, and dyes.[1]

Key Identifiers:

- CAS Number: 5432-17-7[2]
- IUPAC Name: **ethyl 3-ethoxybenzoate**[2]
- Molecular Formula: C₁₁H₁₄O₃[2]
- Synonyms: 3-Ethoxybenzoic acid ethyl ester, Ethyl m-ethoxybenzoate[2]

Physicochemical Properties

A summary of the key physicochemical properties of **Ethyl 3-ethoxybenzoate** is presented in the table below. These properties are crucial for designing experimental conditions, including solvent selection, reaction temperature, and purification methods.

Property	Value	Source
Molecular Weight	194.23 g/mol	[2]
Physical State	Liquid	Inferred from properties
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Almost insoluble in water	[3]
LogP	2.9	[2]

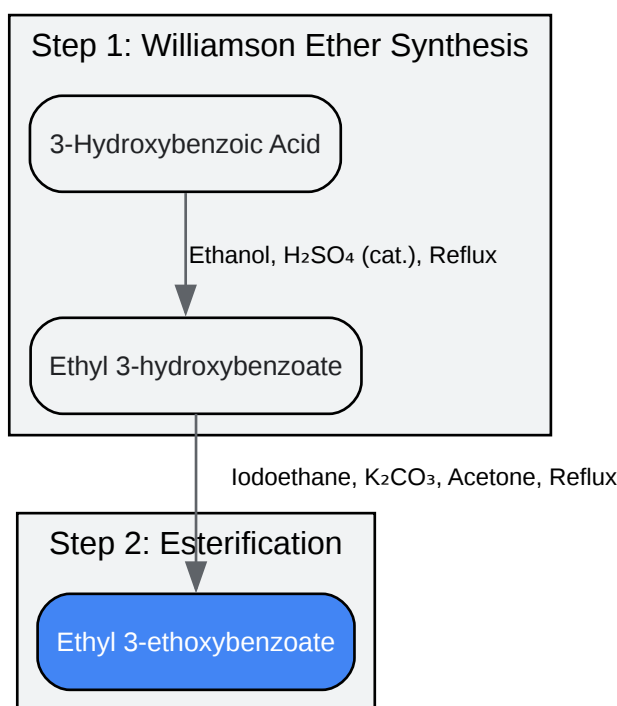
Synthesis of Ethyl 3-ethoxybenzoate

A common and reliable method for the synthesis of **Ethyl 3-ethoxybenzoate** is through the esterification of 3-ethoxybenzoic acid. This reaction, typically a Fischer esterification, involves reacting the carboxylic acid with ethanol in the presence of a strong acid catalyst.[4] An

alternative pathway involves the Williamson ether synthesis starting from an ester of 3-hydroxybenzoic acid.[1]

Synthetic Workflow Diagram

The following diagram illustrates a typical two-step synthesis starting from 3-hydroxybenzoic acid.



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Caption: Synthesis of **Ethyl 3-ethoxybenzoate**.

Detailed Experimental Protocol: Fischer Esterification of 3-Ethoxybenzoic Acid

This protocol describes the synthesis of **Ethyl 3-ethoxybenzoate** from 3-ethoxybenzoic acid and ethanol.

Materials:

- 3-Ethoxybenzoic acid

- Ethanol (absolute)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous solution of NaCl)
- Anhydrous magnesium sulfate
- Organic solvents for extraction (e.g., diethyl ether or ethyl acetate)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3-ethoxybenzoic acid in an excess of absolute ethanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).^{[1][5]}
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess ethanol under reduced pressure.
- Dissolve the residue in diethyl ether and transfer to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Ethyl 3-ethoxybenzoate**.
- Purify the crude product by vacuum distillation or column chromatography.

Analytical Characterization

The identity and purity of synthesized **Ethyl 3-ethoxybenzoate** can be confirmed using various spectroscopic methods.

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the two ethyl groups (ethoxy and ester), including triplets and quartets for the CH₃ and CH₂ protons, respectively.
- ¹³C NMR: The carbon NMR spectrum will display distinct peaks for the carbonyl carbon of the ester, the aromatic carbons, and the carbons of the two ethyl groups.[2]
- FT-IR: The infrared spectrum should exhibit a strong absorption band around 1720 cm⁻¹ corresponding to the C=O stretching of the ester group.[1] Other characteristic peaks include those for C-O stretching and aromatic C-H stretching.
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) is expected to show a molecular ion peak [M]⁺ at m/z 194.[2]

Applications in Research and Drug Development

While specific biological activities of **Ethyl 3-ethoxybenzoate** are not extensively documented, its structural motifs are present in various biologically active molecules. Benzoic acid derivatives are known to exhibit a wide range of pharmacological effects, including antimicrobial, anti-inflammatory, and enzyme inhibitory properties.[1]

Role as a Synthetic Intermediate

The primary application of **Ethyl 3-ethoxybenzoate** in drug development is as a versatile intermediate. The ester and ethoxy groups provide two distinct sites for chemical modification, allowing for the construction of more complex molecular architectures.

Potential Pharmacological Relevance

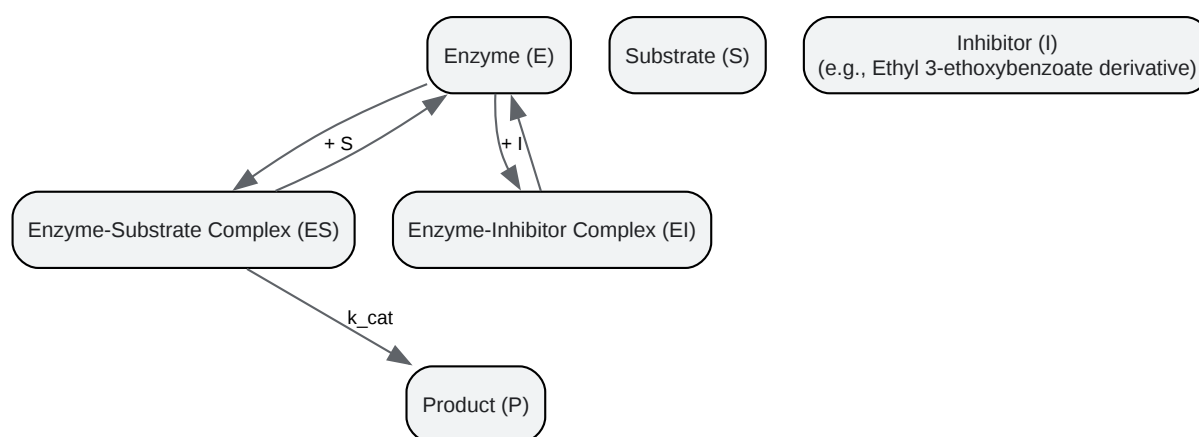
The ethoxy group can modulate the lipophilicity of a molecule, which is a critical parameter for its pharmacokinetic profile, including absorption, distribution, metabolism, and excretion (ADME).[1] By incorporating the 3-ethoxybenzoyl moiety into a drug candidate, it is possible to fine-tune its physicochemical properties to enhance its therapeutic potential. For instance,

derivatives of hydroxybenzoic acids have been investigated as inhibitors of enzymes like acetylcholinesterase, which is implicated in Alzheimer's disease.[1]

A related compound, ethyl 3,4-dihydroxybenzoate (EDHB), has been shown to have a cytoprotective effect against oxidative stress and acts as a competitive inhibitor of prolyl hydroxylases (PHDs).[6] This suggests that benzoate esters with alkoxy substitutions can be valuable scaffolds for developing enzyme inhibitors.

Mechanism of Action: Competitive Enzyme Inhibition

The general mechanism by which a benzoic acid derivative might act as a competitive enzyme inhibitor is illustrated below. The inhibitor, structurally similar to the enzyme's natural substrate, binds to the active site, thereby preventing the substrate from binding and inhibiting the catalytic reaction.[1]



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Caption: General mechanism of competitive enzyme inhibition.

Safety, Handling, and Storage

Hazard Identification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Ethyl 3-ethoxybenzoate** is classified with the following hazards:[2]

- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Measures and Personal Protective Equipment (PPE)

When handling **Ethyl 3-ethoxybenzoate**, it is essential to take the following precautions:[7][8][9][10]

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat. [9]
- Avoid breathing vapors or mist.[7]
- Avoid contact with skin and eyes.[7]
- Wash hands thoroughly after handling.[10]
- Keep away from heat, sparks, and open flames.[9]

Storage

Store **Ethyl 3-ethoxybenzoate** in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong bases.[8]

Conclusion

Ethyl 3-ethoxybenzoate is a valuable chemical entity with significant potential in organic synthesis and medicinal chemistry. Its well-defined physicochemical properties and reactive functional groups make it an important building block for the creation of novel compounds with potential therapeutic applications. A thorough understanding of its synthesis, characterization, and safe handling is crucial for its effective utilization in research and development. Further

investigation into the biological activities of its derivatives is warranted to fully explore its potential in drug discovery.

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- To cite this document: BenchChem. [Ethyl 3-ethoxybenzoate CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1582107/docs#ethyl-3-ethoxybenzoate-cas-number\]](https://www.benchchem.com/product/b1582107/docs#ethyl-3-ethoxybenzoate-cas-number)

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